A Comprehensive Spectroscopic Guide to 5,6-Dimethoxyindole: Elucidating Structure and Purity

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Compound of Interest

Compound Name:	*5,6-Dimethoxyindole*
CAS No.:	*14430-23-0*
Cat. No.:	*B014739*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data of **5,6-Dimethoxyindole**, a key heterocyclic compound with significant applications in medicinal chemistry and drug development.[1] This document is intended for researchers, scientists, and professionals in the field of drug development, offering a detailed exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The focus is not only on the presentation of raw data but also on the expert interpretation and the underlying principles of the experimental methodologies, ensuring a thorough understanding of the molecule's structural characteristics.

Introduction to 5,6-Dimethoxyindole

5,6-Dimethoxyindole is a substituted indole derivative that serves as a crucial building block in the synthesis of various biologically active compounds.[1] Its structural elucidation and purity assessment are paramount for its application in research and development. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecule's atomic and molecular properties. This guide will delve into the nuances of ^{1}H NMR,

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^{13}C NMR, IR, and MS as they apply to **5,6-Dimethoxyindole**, offering a holistic view of its spectroscopic profile.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an unparalleled tool for determining the precise structure of organic molecules in solution. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

^{1}H NMR Spectroscopy of 5,6-Dimethoxyindole

Proton NMR (^{1}H NMR) provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

The ^{1}H NMR spectrum of **5,6-Dimethoxyindole** was acquired in a suitable deuterated solvent, typically DMSO-d_6.[2] The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference.

Proton	Chemical Shift (ppm)	Multiplicity	Integration
H-1 (NH)	~10.8	Singlet (broad)	1H
H-3	~7.2	Triplet	1H
H-2	~6.8	Triplet	1H
H-4	~6.9	Singlet	1H
H-7	~6.7	Singlet	1H
OCH_3 (C5)	~3.8	Singlet	3H
OCH_3 (C6)	~3.7	Singlet	3H

Note: The exact chemical shifts can vary slightly depending on the solvent and concentration.

The ^{1}H NMR spectrum of **5,6-Dimethoxyindole** is consistent with its proposed structure. The broad singlet at approximately 10.8 ppm is characteristic of the indole N-H proton, which is often broadened due to quadrupole effects of the nitrogen atom and potential hydrogen

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bonding. The signals in the aromatic region (6.7-7.2 ppm) correspond to the protons on the indole ring. The two singlets at around 6.9 and 6.7 ppm are assigned to the H-4 and H-7 protons, respectively. These protons appear as singlets because they lack adjacent protons to couple with. The triplets observed for H-2 and H-3 are due to their coupling with each other. The two sharp singlets at approximately 3.8 and 3.7 ppm, each integrating to three protons, are indicative of the two methoxy groups at positions 5 and 6. Their distinct chemical shifts suggest slightly different electronic environments.

- Sample Preparation: Dissolve approximately 5-10 mg of **5,6-Dimethoxyindole** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer, typically operating at a frequency of 400 MHz or higher.
- Data Acquisition:
  - Tune and shim the instrument to ensure a homogeneous magnetic field.
  - Acquire a standard one-dimensional ^1H NMR spectrum.
  - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
  - Employ a sufficient number of scans to achieve an adequate signal-to-noise ratio.
  - Integrate the signals to determine the relative number of protons.
- Data Processing:
  - Apply Fourier transformation to the acquired free induction decay (FID).
  - Phase correct the spectrum.
  - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

^{13}C NMR Spectroscopy of **5,6-Dimethoxyindole**

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Carbon-13 NMR (^{13}C NMR) provides information about the carbon framework of a molecule. Each unique carbon atom in the structure gives rise to a distinct signal.

The ^{13}C NMR spectrum of **5,6-Dimethoxyindole** reveals the ten unique carbon environments within the molecule.

Carbon	Chemical Shift (ppm)
C-7a	~131
C-3a	~129
C-5	~148
C-6	~144
C-2	~123
C-3	~102
C-4	~99
C-7	~95
OCH_3 (C5)	~56
OCH_3 (C6)	~55

Note: The exact chemical shifts can vary slightly depending on the solvent and concentration.

The ^{13}C NMR spectrum confirms the presence of ten distinct carbon atoms. The downfield signals correspond to the aromatic carbons of the indole ring. The carbons attached to the electron-donating methoxy groups (C-5 and C-6) are shifted to a higher chemical shift value. The signals for the methoxy carbons appear in the upfield region, typically around 55-56 ppm. The quaternary carbons (C-3a and C-7a) are also clearly identifiable in the spectrum. The assignments can be further confirmed using two-dimensional NMR techniques such as HSQC and HMBC.

- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR, typically 20-50 mg of **5,6-Dimethoxyindole** in 0.5-0.7 mL of deuterated solvent.

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- Instrumentation: Use a high-resolution NMR spectrometer with a broadband probe.
- Data Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum to simplify the spectrum to single lines for each carbon.
  - Set the spectral width to encompass the full range of carbon chemical shifts (e.g., 0-160 ppm).
  - A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- Data Processing:
  - Process the data similarly to the ^{1}H NMR spectrum (Fourier transformation, phasing, and referencing).

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. It is a powerful tool for identifying the functional groups present in a molecule.

The IR spectrum of **5,6-Dimethoxyindole** exhibits characteristic absorption bands corresponding to its functional groups.

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Wavenumber (cm^{-1})	Vibrational Mode	Intensity
~3400	N-H stretch	Strong, broad
~3100-3000	Aromatic C-H stretch	Medium
~2950-2850	Aliphatic C-H stretch (methoxy)	Medium
~1620	C=C stretch (aromatic)	Medium
~1480	C=C stretch (aromatic)	Strong
~1260	C-O stretch (aryl ether)	Strong
~1100	C-O stretch (aryl ether)	Strong

The broad absorption band around 3400 cm^{-1} is a clear indication of the N-H stretching vibration of the indole ring.[3] The broadening is due to hydrogen bonding. The peaks in the 3100-3000 cm^{-1} region are characteristic of the C-H stretching vibrations of the aromatic ring. The absorptions between 2950 and 2850 cm^{-1} are attributed to the C-H stretching of the methoxy groups. The strong bands in the fingerprint region, particularly around 1260 and 1100 cm^{-1}, are due to the C-O stretching vibrations of the aryl ether functionalities of the methoxy groups. The presence of these characteristic bands provides strong evidence for the key functional groups in **5,6-Dimethoxyindole**.

- Sample Preparation:
  - Solid Sample (ATR): Place a small amount of the solid **5,6-Dimethoxyindole** sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
  - Solid Sample (KBr Pellet): Grind a small amount of the sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample holder (or clean ATR crystal).
  - Place the sample in the spectrometer and record the sample spectrum.

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- The instrument software will automatically subtract the background spectrum from the sample spectrum.

- Data Processing: The resulting spectrum of absorbance or transmittance versus wavenumber is then analyzed.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight of a compound and can also provide information about its structure through fragmentation patterns.

The mass spectrum of **5,6-Dimethoxyindole** provides its molecular weight and characteristic fragmentation ions.

m/z	Relative Intensity	Assignment
177	100%	$[M]^+$ (Molecular Ion)
162	High	$[M - CH_3]^+$
134	Medium	$[M - CH_3 - CO]^+$
119	Medium	$[M - 2CH_3 - CO]^+$

Note: Fragmentation patterns can vary depending on the ionization technique used (e.g., Electron Ionization - EI).

The mass spectrum shows a prominent molecular ion peak $[M]^+$ at an m/z of 177, which corresponds to the molecular weight of **5,6-Dimethoxyindole** ($C_{10}H_{11}NO_2$).[4] The base peak, which is the most intense peak in the spectrum, is often the molecular ion for stable aromatic compounds like indoles. A significant fragment ion is observed at m/z 162, corresponding to the loss of a methyl radical ($\bullet CH_3$) from one of the methoxy groups.[4] Subsequent fragmentation can involve the loss of carbon monoxide (CO), leading to the ion at m/z 134.[4] This fragmentation pattern is characteristic of methoxy-substituted aromatic compounds and provides further confirmation of the structure.

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- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. This can be done via direct infusion for a pure sample or through a chromatographic inlet (e.g., Gas Chromatography - GC-MS or Liquid Chromatography - LC-MS) for mixture analysis.
- Ionization: Ionize the sample using an appropriate method. Electron Ionization (EI) is a common technique for volatile and thermally stable compounds like **5,6-Dimethoxyindole**.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the separated ions and generate a mass spectrum, which is a plot of ion intensity versus m/z.

Visualizing the Structure and Fragmentation

To further aid in the understanding of the spectroscopic data, the following diagrams illustrate the structure of **5,6-Dimethoxyindole** and a plausible mass spectrometry fragmentation pathway.

Caption: Molecular Structure of **5,6-Dimethoxyindole**.



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Caption: Plausible MS Fragmentation Pathway of **5,6-Dimethoxyindole**.

Conclusion

The comprehensive spectroscopic analysis presented in this guide provides a robust and multi-faceted characterization of **5,6-Dimethoxyindole**. The ^{1}H NMR, ^{13}C NMR, IR, and MS data are all in excellent agreement with the known structure of the molecule. By understanding the principles behind these techniques and the interpretation of the resulting data, researchers can confidently verify the identity, purity, and structural integrity of **5,6-Dimethoxyindole**, which is

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essential for its successful application in the synthesis of novel therapeutic agents. This guide serves as a valuable resource for scientists, providing not only the spectral data but also the rationale behind the experimental choices and data interpretation, thereby upholding the principles of scientific integrity and expertise.

References

- A spectroscopic survey of substituted indoles reveals consequences of a stabilized1Lb transition - PMC - NIH. (n.d.).
- A spectroscopic survey of substituted indoles reveals consequences of a stabilized 1Lb transition - PubMed. (n.d.).
- H-NMR and C-13 NMR Spectral Analysis of Indole Derivatives: Structural Insights and Interpretation - YouTube. (2025).
- **5,6-Dimethoxyindole**(14430-23-0) 1H NMR spectrum - ChemicalBook. (n.d.).
- Electronic Absorption and Fluorescence Spectra of Indole . Derivatives. Quantitative Treatment of the Substituent Effects and a - CORE. (n.d.).
- **5,6-Dimethoxyindole** | C10H11NO2 | CID 84431 - PubChem. (n.d.).
- **5,6-Dimethoxyindole** | 14430-23-0 - ChemicalBook. (2025).
- 5,6-dimethoxy-1-methyl-1H-indole-2-carboxylic acid - SpectraBase. (n.d.).
- Structural and Spectroscopic Analysis of Indole-3-Carbinol by First Principle Calculations. (n.d.).
- Supporting Information - ResearchGate. (n.d.).
- 1H NMR (400 MHz, DMSO-d6) δ 1.39 - The Royal Society of Chemistry. (n.d.).
- **5,6-Dimethoxyindole** - the NIST WebBook. (n.d.).
- **5,6-Dimethoxyindole** 99 14430-23-0 - Sigma-Aldrich. (n.d.).
- SUPPLEMENTARY INFORMATION Regioselective synthesis of pyrrole and indole-fused isocoumarins catalysed by N^O chelate ruthenium(I. (n.d.).
- Supporting Information - Wiley-VCH. (n.d.).
- 5-Methoxyindole(1006-94-6) 13C NMR spectrum - ChemicalBook. (n.d.).
- **5,6-Dimethoxyindole** - Optional[ATR-IR] - Spectrum - SpectraBase. (n.d.).
- Preparation of 5,6-Dihydroxyindole. (n.d.).
- Discovery of a New Polymorph of 5-Methoxy-1H-Indole-2-Carboxylic Acid: Characterization by X-ray Diffraction, Infrared Spectroscopy, and DFT Calculations - MDPI. (n.d.).
- Biological activity and synthesis of 5,6-dihydroxyindole-2-carboxylic acid – biosynthetic precursor of melanins (microreview) - PMC - NIH. (2021).
- 5-Methoxyindole | C9H9NO | CID 13872 - PubChem. (n.d.).
- Nonenzymatic Spontaneous Oxidative Transformation of 5,6-Dihydroxyindole - MDPI. (n.d.).
- 5,6-dimethoxy-1-methyl-1H-indole | 80639-40-3 | Benchchem. (n.d.).

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- Supporting Information The charge-assisted hydrogen-bonded organic framework (CAHOF) self-assembled from the conjugated acid of - Beilstein Journals. (n.d.).
- 1 H NMR Data of Compounds 1−6 (in DMSO-d 6 , 500 MHz, δ ppm). - ResearchGate. (n.d.).
- **5,6-Dimethoxyindole** | 14430-23-0 | TCI AMERICA. (n.d.).
- **5,6-Dimethoxyindole** 99 14430-23-0 - Sigma-Aldrich. (n.d.).
- FT-IR spectrum of control indole. | Download Scientific Diagram - ResearchGate. (n.d.).
- Synthesis and characterization of new 4,6- dimethoxy-1H-indole derivatives as antibacterial and antitumor agents - ResearchGate. (n.d.).
- 13C NMR Spectrum (1D, 101 MHz, D2O, predicted) (NP0055024) - NP-MRD. (n.d.).
- Origin of the conformational modulation of the 13C NMR chemical shift of methoxy groups in aromatic natural compounds - PubMed. (2013).
- NMR Spectroscopy :: 13C NMR Chemical Shifts - Organic Chemistry Data. (n.d.).
- Electronic Supplementary Information - The Royal Society of Chemistry. (n.d.).
- **5,6-Dimethoxyindole**, 99% | 246255-1G | SIGMA-ALDRICH | SLS Ireland. (n.d.).
- 5-Methoxyindole(1006-94-6)IR1 - ChemicalBook. (n.d.).

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Sources

- 1. 5,6-Dimethoxyindole | 14430-23-0 [chemicalbook.com]
- 2. 5,6-Dimethoxyindole(14430-23-0) 1H NMR spectrum [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. 5,6-Dimethoxyindole | C10H11NO2 | CID 84431 - PubChem [pubchem.ncbi.nlm.nih.gov]
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